

Commercial Suppliers and Technical Guide for Research-Grade Ethyl 4- (cyclopropylamino)benzoate

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Compound of Interest

Compound Name: Ethyl 4-
(cyclopropylamino)benzoate

Cat. No.: B053049

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For researchers, scientists, and drug development professionals, securing a reliable source of high-purity **Ethyl 4-(cyclopropylamino)benzoate** is crucial for the integrity and reproducibility of experimental results. This technical guide provides an in-depth overview of commercial suppliers, synthesis methodologies, quality control protocols, and potential research applications of this compound.

Commercial Availability

Ethyl 4-(cyclopropylamino)benzoate (CAS No. 112033-48-4) is available from several chemical suppliers specializing in research-grade compounds.^[1] The availability, purity, and pricing can vary, so it is advisable to consult the suppliers' websites for the most current information. Below is a comparative summary of typical offerings.

Supplier	Purity	Available Quantities	Price Range (USD)	Notes
Sigma-Aldrich	≥98% (HPLC)	1g, 5g, 25g	\$150 - \$700	Certificate of Analysis typically available online.
TCI America	>98.0% (GC)	1g, 5g	\$120 - \$550	Purity determined by gas chromatography.
Alfa Aesar	98+%	1g, 5g, 10g	\$135 - \$650	
Chem-Impex	>97%	1g, 5g, 25g	\$100 - \$450	Offers bulk quantities upon request.
Oakwood Chemical	98%	250mg, 1g, 5g	\$43 - \$393	

Note: Prices are estimates and subject to change. Please verify with the supplier.

Synthesis and Purification

The synthesis of **Ethyl 4-(cyclopropylamino)benzoate** can be achieved through several synthetic routes. A common approach involves the N-alkylation of ethyl 4-aminobenzoate with a cyclopropyl halide or a related cyclopropylating agent.

Proposed Synthetic Protocol

A plausible laboratory-scale synthesis is outlined below, adapted from general procedures for similar N-alkylations of anilines.

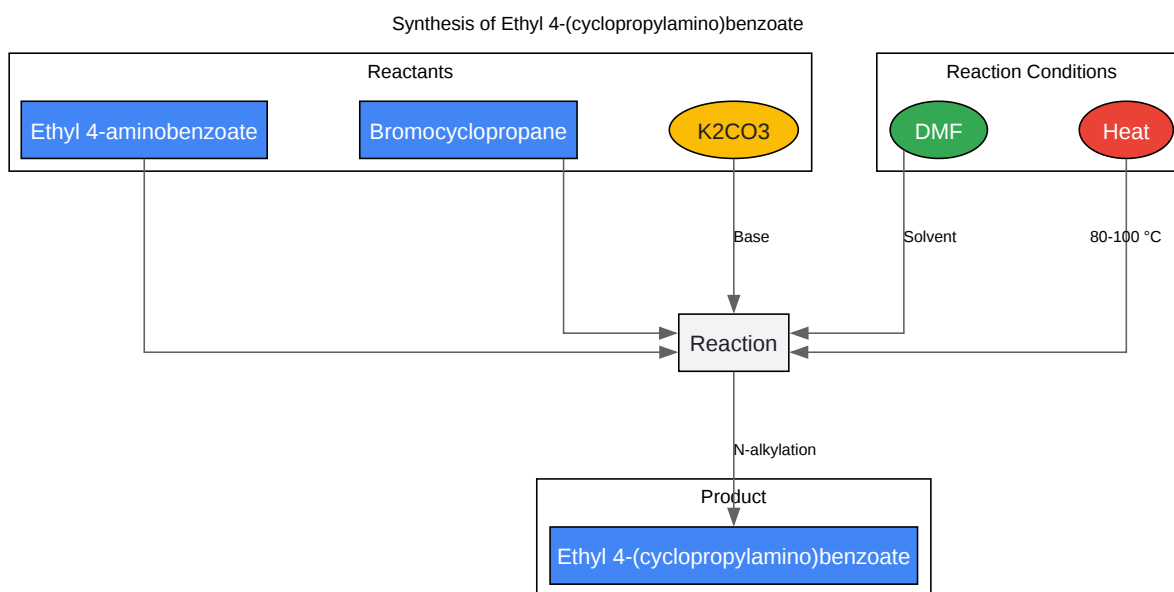
Materials:

- Ethyl 4-aminobenzoate
- Bromocyclopropane

- Potassium carbonate (K_2CO_3)
- Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To a solution of ethyl 4-aminobenzoate (1 equivalent) in DMF, add potassium carbonate (2-3 equivalents).
- Add bromocyclopropane (1.5 equivalents) to the mixture.
- Heat the reaction mixture at 80-100 °C and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **Ethyl 4-(cyclopropylamino)benzoate**.



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A proposed reaction scheme for the synthesis of **Ethyl 4-(cyclopropylamino)benzoate**.

Quality Control and Characterization

Ensuring the purity and identity of research-grade **Ethyl 4-(cyclopropylamino)benzoate** is critical. Standard analytical techniques for quality control include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure and identify any impurities.
- High-Performance Liquid Chromatography (HPLC): HPLC is employed to determine the purity of the compound, typically expressed as a percentage of the main peak area.
- Mass Spectrometry (MS): MS is used to confirm the molecular weight of the compound.

Example ^1H NMR Data Interpretation

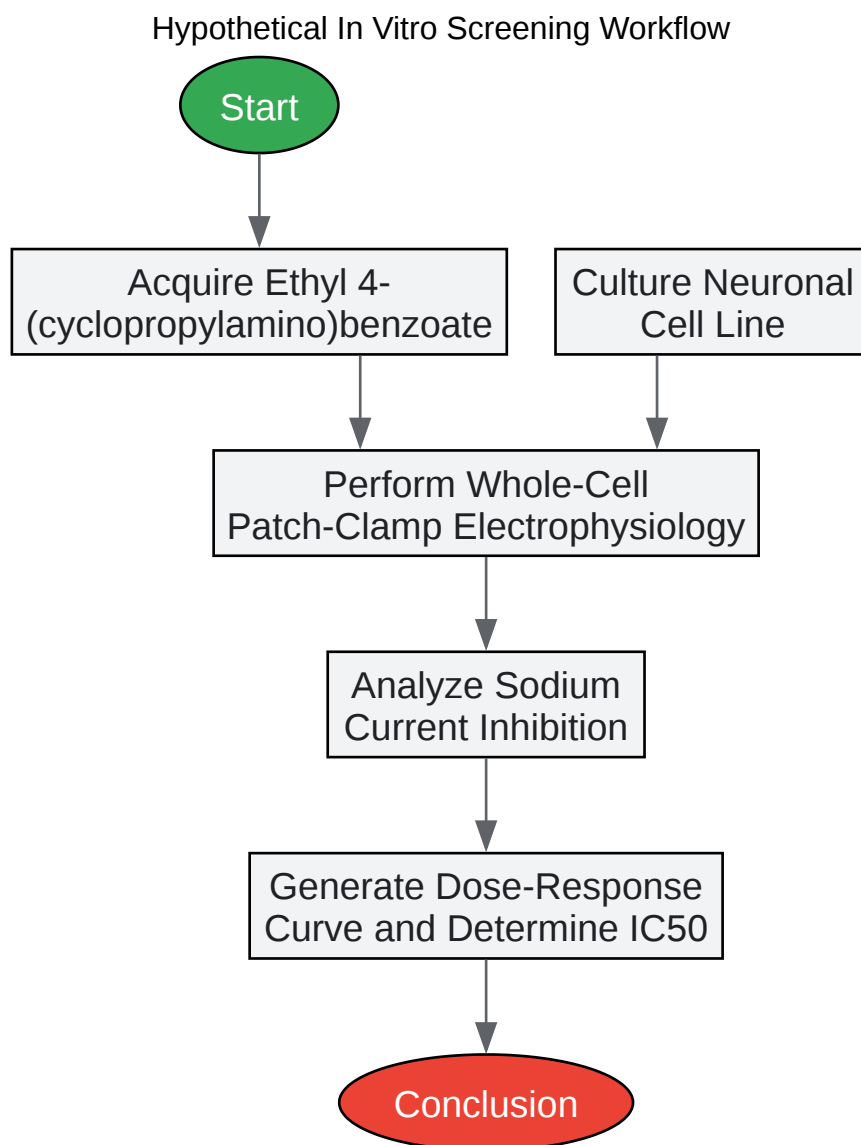
- Aromatic protons: Doublets in the range of 6.5-8.0 ppm.
- Ethyl ester protons: A quartet around 4.3 ppm (CH_2) and a triplet around 1.3 ppm (CH_3).
- Cyclopropyl protons: Multiplets in the upfield region, typically between 0.5-1.0 ppm.
- Amine proton: A broad singlet that may vary in chemical shift depending on the solvent and concentration.

Potential Research Applications and Biological Context

While specific biological activities for **Ethyl 4-(cyclopropylamino)benzoate** are not extensively documented in publicly available literature, its structural similarity to other known bioactive molecules, such as local anesthetics (e.g., benzocaine, which is ethyl 4-aminobenzoate), suggests potential applications in drug discovery and pharmacology.

The mechanism of action for local anesthetics like benzocaine involves the blockade of voltage-gated sodium channels in the neuronal cell membrane.^[2] By binding to these channels, the influx of sodium ions is inhibited, which prevents the generation and conduction of nerve impulses, resulting in a loss of sensation. It is plausible that **Ethyl 4-(cyclopropylamino)benzoate** could exhibit similar properties, making it a candidate for investigation in the development of novel anesthetic agents.

The cyclopropyl group is a common motif in medicinal chemistry, often introduced to modulate potency, selectivity, and metabolic stability. Therefore, this compound could also be a valuable intermediate for the synthesis of more complex molecules with potential therapeutic applications.



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A workflow for investigating the potential local anesthetic activity of the compound.

In conclusion, **Ethyl 4-(cyclopropylamino)benzoate** is a readily available research chemical with potential applications in the development of new therapeutic agents. The information provided in this guide serves as a starting point for researchers interested in exploring the properties and uses of this compound. It is always recommended to consult the supplier's documentation and relevant safety data sheets before handling any chemical.

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References

- 1. Ethyl 4-(cyclopropylamino)benzoate | C₁₂H₁₅NO₂ | CID 11458388 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. What is the mechanism of Ethyl Aminobenzoate? [synapse.patsnap.com]
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